

Proper Disposal of 4-Aacetamidosalicylic Acid: A Step-by-Step Guide

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Compound of Interest

Compound Name: 4-Aacetamidosalicylic acid

Cat. No.: B020674

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The proper disposal of **4-Aacetamidosalicylic acid** is critical for ensuring laboratory safety, protecting the environment, and maintaining regulatory compliance. This guide provides a comprehensive, step-by-step procedure for researchers, scientists, and drug development professionals to handle and dispose of this chemical waste safely.

Immediate Safety and Handling Precautions

Before handling **4-Aacetamidosalicylic acid**, it is essential to be aware of its hazards and to use appropriate personal protective equipment (PPE). The compound is classified as harmful if swallowed.[\[1\]](#)[\[2\]](#)

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[3\]](#)
- Hand Protection: Wear suitable protective gloves tested according to standards like EN 374. [\[4\]](#)
- Skin and Body Protection: Wear a lab coat and appropriate protective clothing to prevent skin exposure.[\[3\]](#)
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not typically required.[\[3\]](#) However, if dust is generated, use a NIOSH-approved respirator.[\[5\]](#)

- Engineering Controls: Handle the chemical in a well-ventilated area, preferably within a laboratory fume hood.[6]

Step-by-Step Disposal Procedure

Follow this procedure for the routine disposal of unwanted **4-Aacetamidosalicylic acid**. This process treats the substance as a hazardous chemical waste, in line with standard laboratory safety practices.

Step 1: Waste Identification and Segregation

- Classify all unwanted **4-Aacetamidosalicylic acid**, including contaminated materials from spill cleanups, as hazardous waste.[5][7]
- Store the waste in a designated container separate from incompatible materials, particularly strong oxidizing agents.[6]

Step 2: Waste Collection and Containment

- Collect solid **4-Aacetamidosalicylic acid** waste in a clearly labeled, leak-proof container with a secure lid.[8]
- The container must be labeled with a "Hazardous Waste" tag as soon as the first particle of waste is added.[7] The label should clearly identify the contents ("**4-Aacetamidosalicylic Acid Waste**") and associated hazards.[8]
- Do not fill the container to more than 90% of its capacity to prevent spills.[8]

Step 3: On-Site Storage

- Store the sealed hazardous waste container in a designated, secure, and well-ventilated storage area.[8]
- Ensure the storage area has secondary containment to manage any potential leaks.[7]
- Laboratories must not accumulate more than 55 gallons of hazardous waste at any one time. [7]

Step 4: Arrange for Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
- Disposal of chemical waste must always comply with local, state, and federal regulations.[\[5\]](#)
Do not dispose of **4-Aacetamidosalicylic acid** down the drain or in regular trash.[\[5\]](#)

Spill Response and Cleanup

In the event of a spill, immediate and proper cleanup is necessary to prevent exposure and environmental contamination.

- Evacuate and Secure: Evacuate non-essential personnel from the immediate area. Ensure the area is well-ventilated.
- Use PPE: Before cleaning the spill, don the appropriate PPE as described above.
- Contain and Clean:
 - For solid spills, carefully sweep up the material to avoid generating dust.[\[3\]\[9\]](#)
 - Place the swept-up material and any contaminated cleaning supplies (e.g., paper towels, pads) into a designated hazardous waste container.[\[7\]](#)
- Decontaminate: Clean the spill surface thoroughly to remove any residual contamination.[\[6\]](#)
- Dispose: Treat all materials used for the spill cleanup as hazardous waste and dispose of them according to the procedure outlined above.[\[7\]](#)

Disposal of Empty Containers

A container that held **4-Aacetamidosalicylic acid** must be managed correctly.

- If the container is completely empty (i.e., all material has been removed by pouring, scraping, etc.), it can typically be disposed of as regular trash.[\[7\]](#)

- Before disposal, deface or remove all chemical and hazard labels from the empty container.
[\[7\]](#)

Chemical and Hazard Data

The following table summarizes key quantitative and identifying information for **4-Aacetamidosalicylic acid**.

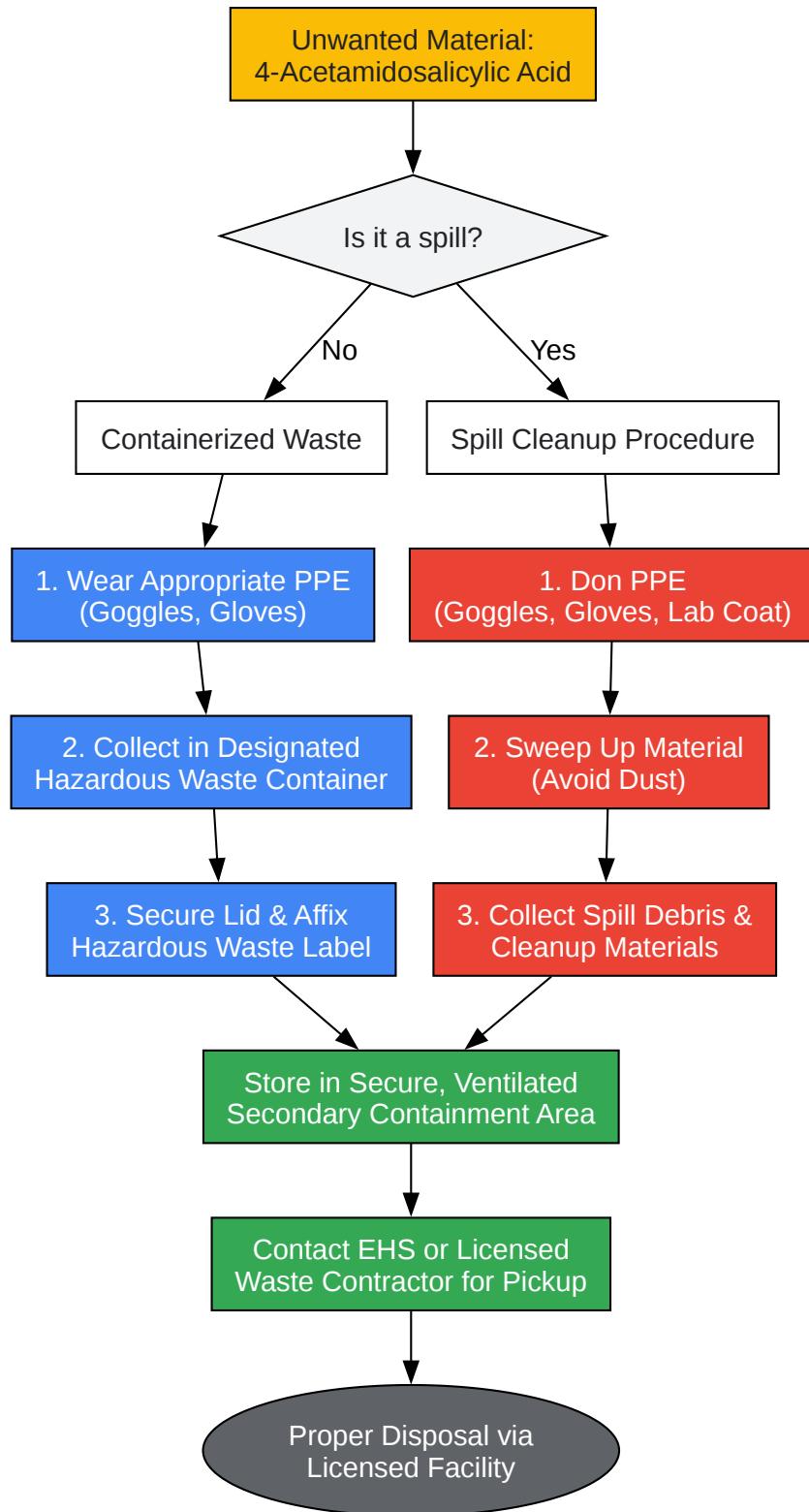
Property	Data
IUPAC Name	4-acetamido-2-hydroxybenzoic acid
CAS Number	50-86-2
Molecular Formula	C ₉ H ₉ NO ₄
Molecular Weight	195.17 g/mol
Physical State	Powder Solid
Melting Point	255 - 262 °C / 491 - 503.6 °F
GHS Hazard Statements	H302: Harmful if swallowed [Warning Acute toxicity, oral]

Sources:[\[1\]](#)[\[3\]](#)[\[9\]](#)

Disposal Workflow Diagram

The following diagram illustrates the logical workflow and decision-making process for the proper disposal of **4-Aacetamidosalicylic acid** in a laboratory setting.

Workflow for 4-Acetamidosalicylic Acid Disposal

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Caption: Logical workflow for the safe handling and disposal of **4-Acetamidosalicylic acid**.

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